

Application Notes: Utilizing 2-Methylthio-ATP in Calcium Mobilization Assays

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Compound of Interest

Compound Name: 2-Methylthio-ATP tetrasodium

Cat. No.: B11930634

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Introduction

2-Methylthioadenosine 5'-triphosphate (2-MeSATP) is a stable and potent analog of adenosine triphosphate (ATP) that acts as an agonist for several purinergic receptors, particularly subtypes of the P2Y receptor family.^[1] P2Y receptors are G protein-coupled receptors (GPCRs) that play crucial roles in numerous physiological processes. Several P2Y subtypes (e.g., P2Y1, P2Y2, P2Y11) couple to the Gq/11 family of G proteins.^[2] Activation of this signaling cascade leads to a transient increase in intracellular calcium concentration ($[Ca^{2+}]_i$), a fundamental event in cellular signaling.

Calcium mobilization assays are a cornerstone of GPCR research and drug discovery, providing a robust and high-throughput method to functionally assess receptor activation.^{[3][4]} By using a selective agonist like 2-MeSATP, researchers can probe the activity of specific P2Y receptors, screen for novel antagonists or allosteric modulators, and characterize the pharmacology of target cells.

Principle of the Assay

The assay quantifies the activation of Gq-coupled P2Y receptors. The binding of 2-MeSATP to the receptor triggers a conformational change, activating the associated Gq protein. This

initiates a signaling cascade that results in the release of Ca^{2+} from intracellular stores, primarily the endoplasmic reticulum (ER).^{[3][5][6]} This rapid and transient increase in cytosolic Ca^{2+} is detected using a fluorescent indicator dye that exhibits a significant change in fluorescence intensity upon binding to calcium.^[7] The change in fluorescence is directly proportional to the amount of mobilized calcium and thus reflects the extent of receptor activation.

P2Y Receptor Signaling Pathway

The activation of Gq-coupled P2Y receptors by 2-MeSATP initiates a well-defined signaling pathway leading to calcium release.

- **Agonist Binding:** 2-MeSATP binds to the extracellular domain of the P2Y receptor.
- **Gq Protein Activation:** The receptor-agonist complex activates the heterotrimeric Gq protein, causing the $\text{G}\alpha\text{q}$ subunit to exchange GDP for GTP and dissociate from the $\text{G}\beta\gamma$ dimer.
- **PLC Activation:** The activated $\text{G}\alpha\text{q}$ subunit stimulates the membrane-bound enzyme Phospholipase C (PLC).
- **IP3 Generation:** PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).^{[5][6]}
- **Calcium Release:** IP₃, being water-soluble, diffuses through the cytoplasm and binds to the IP₃ receptor (a ligand-gated Ca^{2+} channel) on the membrane of the endoplasmic reticulum. This binding opens the channel, allowing the rapid efflux of stored Ca^{2+} into the cytoplasm.^{[3][5]}



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Caption: Gq-coupled P2Y receptor signaling pathway for calcium mobilization.

Quantitative Data: Potency of 2-MeSATP and Related Agonists

The potency of 2-MeSATP and its close analog 2-MeSADP varies across different purinergic receptor subtypes. This selectivity is critical for designing experiments to probe specific receptor functions. The half-maximal effective concentration (EC50) is a standard measure of agonist potency.

Agonist	Receptor Target	Species	EC50 / pEC50	Reference
2-MeSATP	P2Y1	Human	51 nM	[8]
2-MeSATP	P2X1	Rat	54 nM	[9]
2-MeSATP	P2X3	Rat	350 nM	[9]
2-MeSADP	P2Y1	Human	pEC50 = 8.29 (~5.1 nM)	[10][11]
2-MeSADP	P2Y12	Human	5 nM	[10][11]
2-MeSADP	P2Y13	Human	19 nM	[10][11]
2-MeSADP	P2Y13	Mouse	6.2 nM	[10][11]

Note: pEC50 is the negative logarithm of the EC50 value in molar concentration. 2-MeSADP is the diphosphate analog of 2-MeSATP and is also a highly potent P2Y agonist.

Detailed Experimental Protocol

This protocol provides a method for measuring 2-MeSATP-induced calcium mobilization in cultured cells using a fluorescent plate reader.

Materials and Reagents

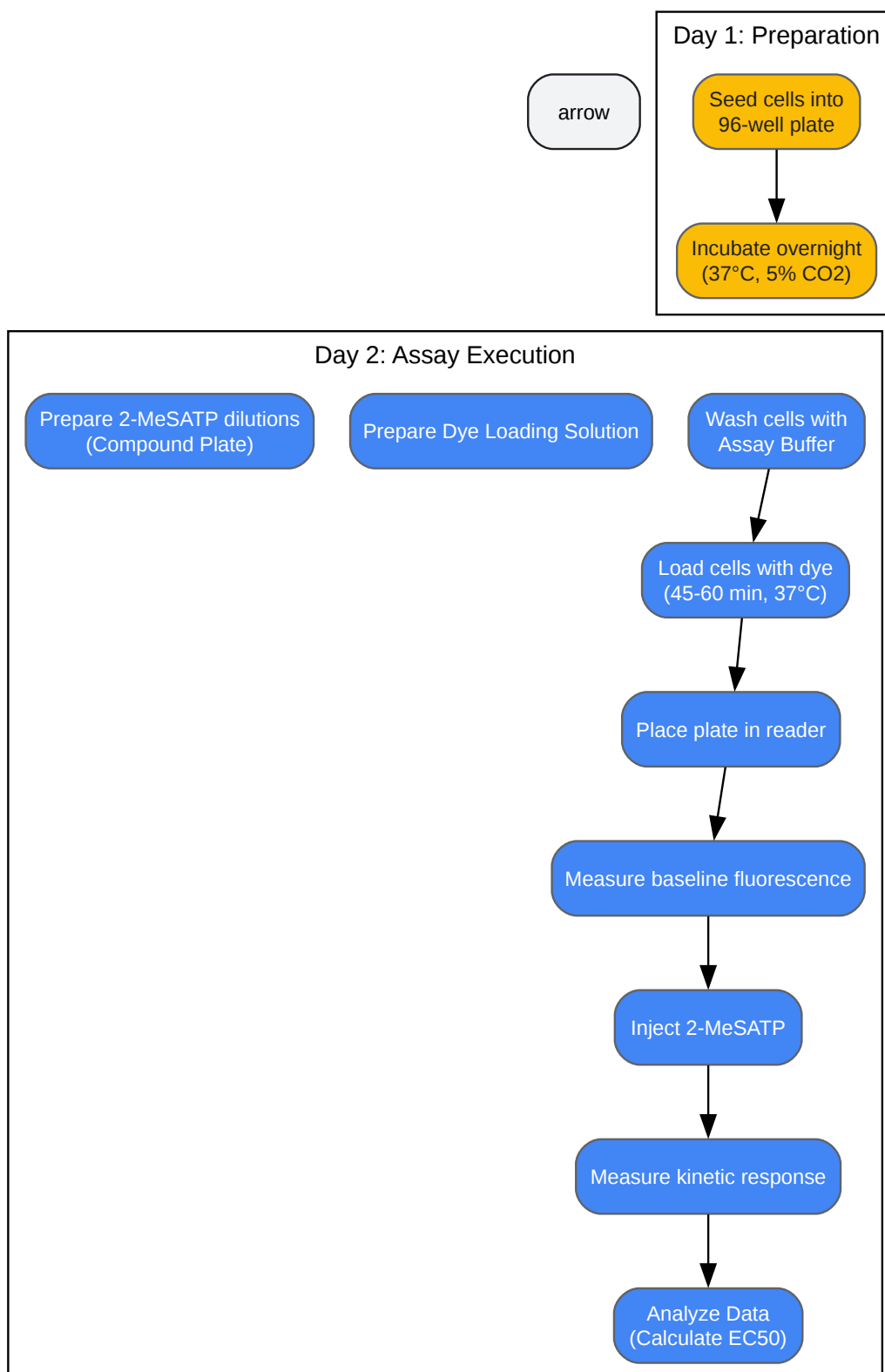
- Cells: A cell line endogenously or recombinantly expressing a Gq-coupled P2Y receptor (e.g., CHO-K1, HEK293, 1321N1 astrocytoma cells).

- 2-MeSATP: Tetrasodium salt, stored as a stock solution at -80°C.
- Culture Medium: Appropriate for the chosen cell line (e.g., DMEM/F12).
- Assay Plate: Black, clear-bottom 96-well or 384-well microplates suitable for fluorescence measurements.
- Calcium Indicator Dye: Fluo-4 AM, Fura-2 AM, or equivalent calcium-sensitive dye.
- Pluronic F-127: To aid in dye solubilization.
- Probenecid: An anion-exchange transport inhibitor to prevent dye leakage from cells.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) supplemented with 20 mM HEPES and 2.5 mM probenecid, pH adjusted to 7.4.[12]
- Instrumentation: A fluorescence microplate reader with automated injection capabilities (e.g., FLIPR, FlexStation).

Procedure

- Cell Plating:
 - The day before the assay, seed the cells into the black, clear-bottom microplate at a density that will yield a confluent monolayer (e.g., 25,000-50,000 cells/well for a 96-well plate).[13]
 - Incubate overnight at 37°C in a 5% CO₂ incubator.
- Reagent Preparation:
 - 2-MeSATP Stock: Prepare a 10 mM stock solution of 2-MeSATP in sterile water.[8] Aliquot and store at -80°C.
 - Dye Loading Solution: Prepare the dye loading solution according to the manufacturer's instructions. A typical solution consists of the calcium indicator dye (e.g., 2-4 µM Fluo-4 AM) and an equal volume of 0.1% Pluronic F-127 in Assay Buffer.

- Compound Plate: Prepare a separate plate containing serial dilutions of 2-MeSATP in Assay Buffer at a concentration 5-10 times higher than the final desired concentration to account for dilution upon injection.
- Dye Loading:
 - Aspirate the culture medium from the cell plate.
 - Gently wash the cells once with 100 μ L of pre-warmed (37°C) Assay Buffer.[\[12\]](#)
 - Add 50-100 μ L of the Dye Loading Solution to each well.
 - Incubate the plate for 45-60 minutes at 37°C, protected from light.[\[12\]](#)
- Calcium Mobilization Measurement:
 - Set up the fluorescence plate reader program. Typical settings for Fluo-4 are excitation at 485 nm and emission at 525 nm.[\[12\]](#)
 - Program the instrument to read a baseline fluorescence for 15-20 seconds.
 - Program the automated injector to add a specific volume (e.g., 20 μ L) from the compound plate to the cell plate.
 - Continue kinetic reading for an additional 60-120 seconds to capture the peak response and subsequent decline in fluorescence.
- Data Analysis:
 - The primary response is the change in fluorescence intensity (F) over time.
 - Quantify the response for each well by calculating the difference between the maximum fluorescence peak (F_{max}) and the baseline fluorescence (F_{min}).
 - For dose-response experiments, plot the fluorescence change against the logarithm of the 2-MeSATP concentration.
 - Fit the data to a four-parameter logistical equation to determine the EC50 value.



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Caption: General experimental workflow for a calcium mobilization assay.

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